

Executive Summary: Operational Classification & Immediate Action

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Compound of Interest

Compound Name: 1-Cyclopentylpyrazol-4-ol

CAS No.: 75702-86-2

Cat. No.: B1611573

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1-Cyclopentyl-1H-pyrazol-4-ol (CAS: 75702-86-2) is a functionalized pyrazole intermediate commonly used in medicinal chemistry.^[1] For disposal purposes, it is classified as a Non-Halogenated Organic Hazardous Waste.

Immediate Directive:

- Do NOT dispose of down the drain.^{[2][3]}
- Do NOT mix with oxidizers (e.g., nitric acid, peroxides) or halogenated solvents (e.g., DCM, Chloroform) if possible, to minimize disposal costs and safety risks.
- Primary Disposal Path: High-temperature incineration via a licensed hazardous waste contractor.

Chemical Profile & Hazard Identification

Before initiating disposal, verify the material identity to ensure compatibility with waste streams.

Property	Data	Operational Implication
Chemical Name	1-Cyclopentyl-1H-pyrazol-4-ol	Official manifest descriptor.[4] [5]
CAS Number	75702-86-2	Required for waste profiling/inventory.
Formula	C ₈ H ₁₂ N ₂ O	Non-Halogenated (Contains C, H, N, O).
Mol. Weight	152.19 g/mol	N/A
Physical State	Solid (Powder/Crystal)	Requires solid waste stream segregation.
GHS Hazards (Conservative)*	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation	Handle with standard PPE (Nitrile gloves, safety glasses, lab coat).

*Note: Specific GHS data for this intermediate may vary by vendor. The above represents the standard safety profile for alkyl-pyrazole alcohols. Always consult the vendor-specific SDS if available.

Pre-Disposal Stabilization & Segregation

The Core Principle: Segregation prevents cross-reactivity and ensures regulatory compliance (RCRA). Nitrogen-containing heterocycles like pyrazoles can form shock-sensitive compounds if inadvertently mixed with strong oxidizers or heavy metals.

Protocol 2.1: Waste Stream Designation

Assign the material to one of the following streams based on its physical state:

- Stream A: Solid Waste (Pure Substance)
 - Container: High-density polyethylene (HDPE) or glass jar with a screw-top lid.
 - Labeling: "Hazardous Waste - Solid Organic - Non-Halogenated."

- Stream B: Liquid Waste (Solutions/Mother Liquors)
 - Context: Reaction mixtures or HPLC effluents containing the substance.
 - Solvent Check: If dissolved in Methanol/Ethanol/DMSO

Non-Halogenated Stream. If dissolved in DCM/Chloroform

Halogenated Stream.

- Stream C: Contaminated Debris
 - Items: Weigh boats, pipettes, contaminated gloves.
 - Action: Double-bag in clear polyethylene hazardous waste bags.

Detailed Disposal Workflows

Workflow A: Disposal of Solid Substance (Expired/Surplus)

- Step 1: Transfer the solid **1-Cyclopentylpyrazol-4-ol** into a compatible wide-mouth container.
- Step 2: If the material is old or potentially unstable, wet it slightly with a high-flashpoint inert solvent (e.g., mineral oil) to prevent dust formation, though this is rarely necessary for stable pyrazoles.
- Step 3: Affix a hazardous waste tag. List "**1-Cyclopentylpyrazol-4-ol**" explicitly as a constituent (do not just write "Organic Solid").
- Step 4: Place the container in the satellite accumulation area (SAA) inside secondary containment.

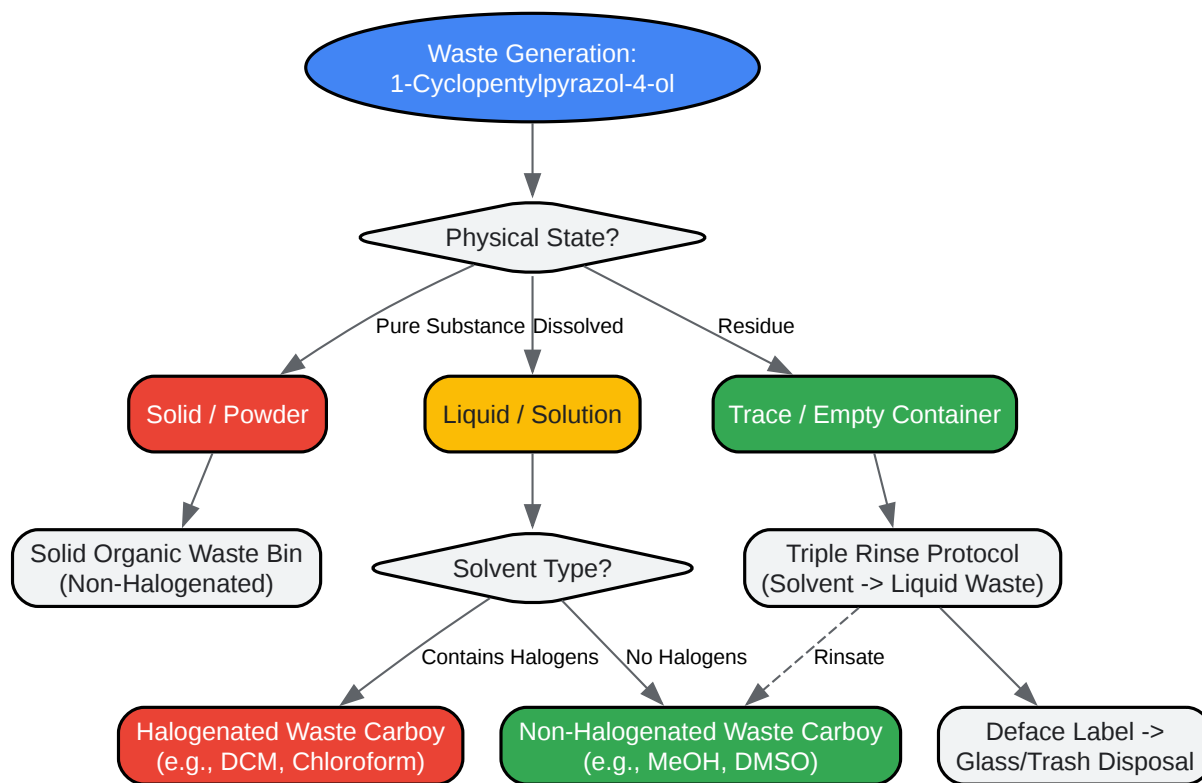
Workflow B: Empty Container Management (Triple Rinse)

To render a container "RCRA Empty" (40 CFR 261.7), you must remove the acute hazardous waste designation from the packaging.

- Empty: Remove as much material as possible by physical scraping.
- Rinse 1: Add a solvent capable of dissolving the residue (e.g., Methanol or Acetone). Swirl and decant the rinsate into the Liquid Organic Waste container.
- Rinse 2: Repeat.
- Rinse 3: Repeat.
- Final Step: Deface the label on the empty bottle and discard it in the standard glass trash (or recycle if permitted by local EHS).

Logic Visualization: Waste Segregation Decision Tree

The following diagram illustrates the decision logic for segregating **1-Cyclopentylpyrazol-4-ol** waste to ensure compliance with incineration protocols.



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Caption: Decision logic for segregating **1-Cyclopentylpyrazol-4-ol** waste streams based on physical state and solvent composition.

Regulatory & Compliance Notes

- **RCRA Classification:** This specific compound is likely not P-listed or U-listed by name. However, it must be characterized by the generator. If it exhibits ignitability (unlikely for this solid) or toxicity, it carries characteristic codes (D-codes). Default Status: Regulated chemical waste requiring incineration.[6]
- **Incineration:** Nitrogen-rich compounds are incinerated to prevent the release of NO_x without proper scrubbing. Ensure your waste contractor utilizes a facility with appropriate flue gas treatment.

- Spill Response:
 - Small Spill (<10g): Sweep up carefully to avoid dust. Place in a sealed bag. Wipe area with water/detergent.
 - Large Spill: Wear a respirator (N95 minimum) if dust is generated. Use a HEPA vacuum or wet-sweeping method.

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